

# Structural Characteristics of Chromium(III) Acetate

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## Compound Focus: Chromium(III) acetate

CAS No.: 39430-51-8

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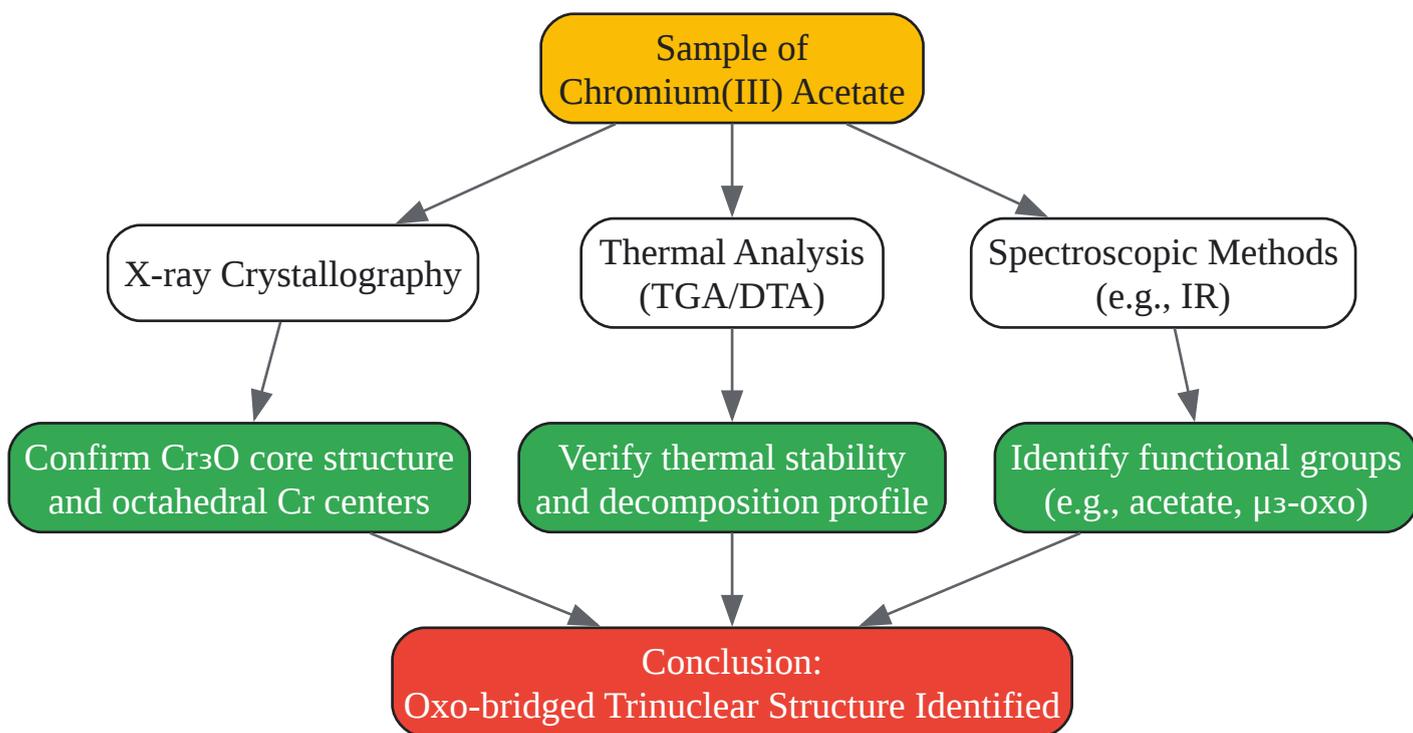
The table below summarizes the core structural features of the characterized basic **chromium(III) acetate**.

Feature	Description
Common Form	Basic chromium acetate; a family of salts with the trichromium cation [1].
Molecular Formula	Commonly represented as $[\text{Cr}_3\text{O}(\text{O}_2\text{CCH}_3)_6(\text{OH}_2)_3]^+$ for the cation [1] [2].
Chromium Core	Trinuclear, triangular assembly of three Cr(III) ions [1] [2].
Key Bridging Ligand	A single, triply bridging <b>oxo ligand (<math>\text{O}^{2-}</math>)</b> at the center of the chromium triangle [1].
Other Ligands	Six acetate ligands bridging each edge of the triangle, and three terminal water ligands [1].

Technical reviews note that "**little evidence exists for a simple chromium(III) acetate, i.e. lacking the oxo ligand**" [1]. The Wikipedia entry, which references a study in the *Journal of Chemical Education*, directly addresses this question in its title: "Chromium (III) Acetate, Chromium (III) Acetate Hydroxide, or  $\mu_3$ -Oxo-esakis-( $\mu_2$ -acetato-O,O') - triaqua-trichromium (III) Acetate? Determining the Structure of a Complex Compound..." [1]. This indicates that the identity of the compound is fundamentally tied to its oxo-centered structure.

## Experimental Determination Workflow

For researchers aiming to confirm this structure, the following diagram outlines the key experimental and analytical steps.



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*Experimental workflow for structural confirmation*

The methodology for establishing this structure is consistent across the literature:

- **Synthesis and Stability:** The compound has been prepared since at least 1909 and is known for its thermal and chemical stability, which is attributed to its defined trinuclear structure [1] [2].
- **Key Analytical Techniques:**
  - **X-ray Crystallography:** This is the most definitive method, directly revealing the octahedral coordination of Cr(III) centers and the central μ<sub>3</sub>-oxo bridge [1] [3].
  - **Thermal Analysis:** Techniques like Thermogravimetric Analysis (TGA) and Differential Thermal Analysis (DTA) determine the complex's stability and dehydration profile [4].
  - **Spectroscopy:** Infrared (IR) spectroscopy helps identify the presence of acetate and other ligands, while other spectroscopic methods can probe magnetic and electronic properties [1] [5].

## Research Implications

For scientists in drug development or materials science, this structural information is critical because the properties of **chromium(III) acetate**—such as its solubility, reactivity, and catalytic action in processes like dyeing and tanning—are directly dictated by its oxo-bridged trinuclear form [2]. The high stability of this structure also differentiates it from more labile chromium compounds.

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## References

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**Address:** Ontario, CA 91761, United States

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